

Alpidem-d14: A Technical Overview of its Physicochemical Properties and Biological Interactions

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Compound of Interest

Compound Name: Alpidem-d14

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physical and chemical properties of **Alpidem-d14**, a deuterated analog of the anxiolytic compound Alpidem. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on this stable isotope-labeled standard for its use in analytical and research applications.

Core Physicochemical Properties

Alpidem-d14 is the deuterated form of Alpidem, an imidazopyridine anxiolytic. The incorporation of fourteen deuterium atoms results in a higher molecular weight compared to the parent compound, making it an ideal internal standard for mass spectrometry-based quantification of Alpidem.

Quantitative Data Summary

Property	Value	Reference
Chemical Name	6-Chloro-2-(4-chlorophenyl)- N,N-(dipropyl-d14)- imidazo[1,2-a]pyridine-3- acetamide	
CAS Number	1189962-23-9	
Molecular Formula	C ₂₁ H ₉ D ₁₄ Cl ₂ N ₃ O	
Molecular Weight	418.42 g/mol	
Appearance	White Solid	[1]
Melting Point	122-124°C	[1]
Solubility	Soluble in Chloroform	[1]
Storage Conditions	2-8°C Refrigerator or -20°C Freezer	[1]

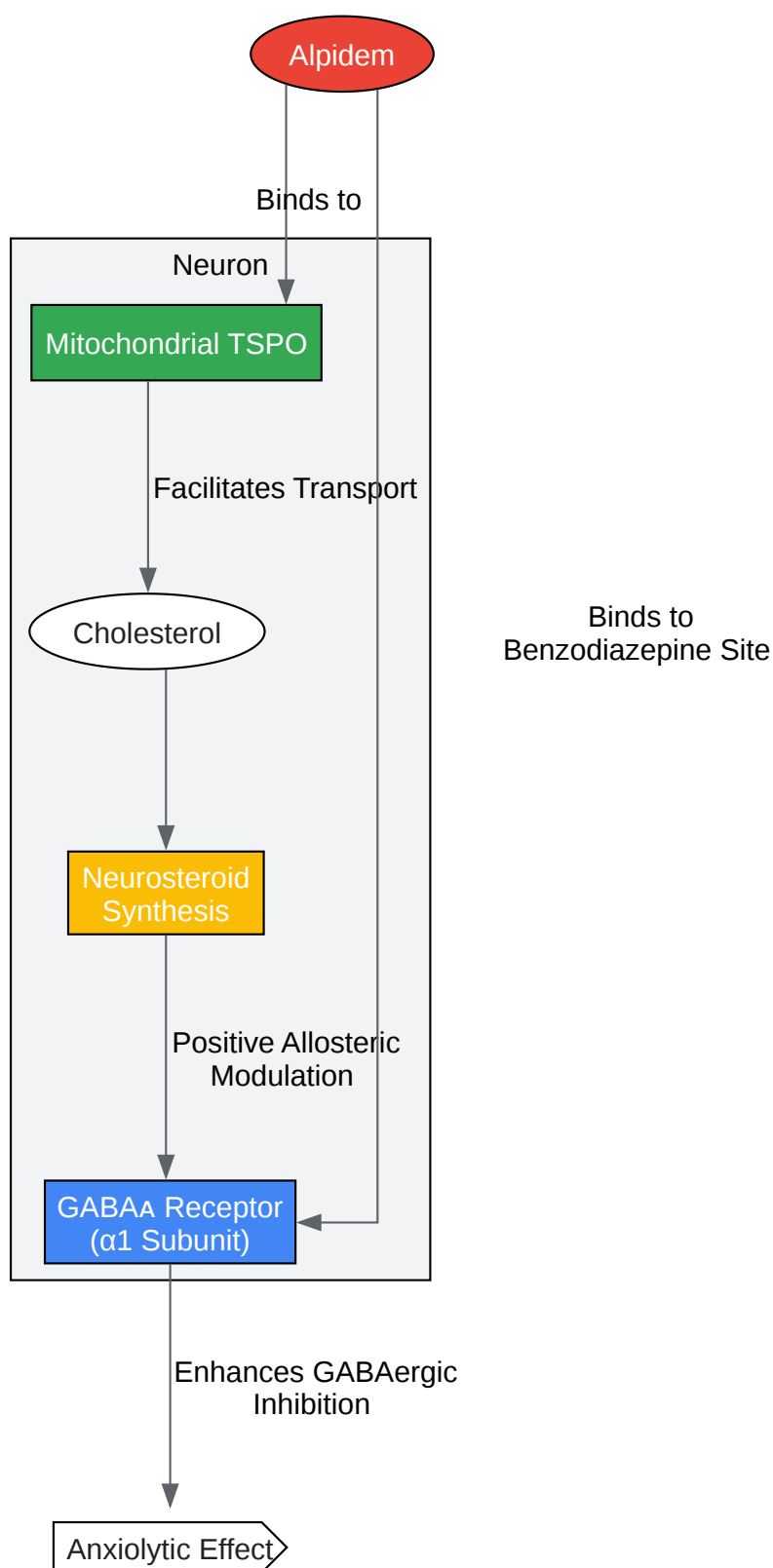
For comparative purposes, key properties of the non-deuterated parent compound, Alpidem, are provided below.

Property (Alpidem)	Value	Reference
Molecular Formula	C ₂₁ H ₂₃ Cl ₂ N ₃ O	[2][3]
Molecular Weight	404.34 g/mol	[2][3]
Calculated LogP	4.92	[2]
Water Solubility	0.02 mg/mL	[2]
Topological Polar Surface Area	37.6 Å ²	[2]

Mechanism of Action and Signaling Pathways

As a deuterated analog, **Alpidem-d14** is expected to exhibit the same pharmacological mechanisms as Alpidem. Alpidem's anxiolytic effects are mediated through a dual mechanism involving both central and peripheral benzodiazepine receptors.[2]

- **GABAA Receptor Modulation:** Alpidem acts as a positive allosteric modulator at the benzodiazepine binding site of the GABAA receptor, enhancing the inhibitory effects of the neurotransmitter GABA.[3][4] It displays a degree of selectivity for GABAA receptors containing the $\alpha 1$ subunit.[3][5]
- **Translocator Protein (TSPO) Interaction:** Alpidem also binds with high affinity to the translocator protein (TSPO), formerly known as the peripheral benzodiazepine receptor (PBR).[3][6] This interaction is thought to contribute to its anxiolytic properties by stimulating the synthesis of neurosteroids, such as allopregnanolone, which are themselves positive modulators of the GABAA receptor.[3]



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Caption: Dual signaling pathway of Alpidem.

Experimental Protocols

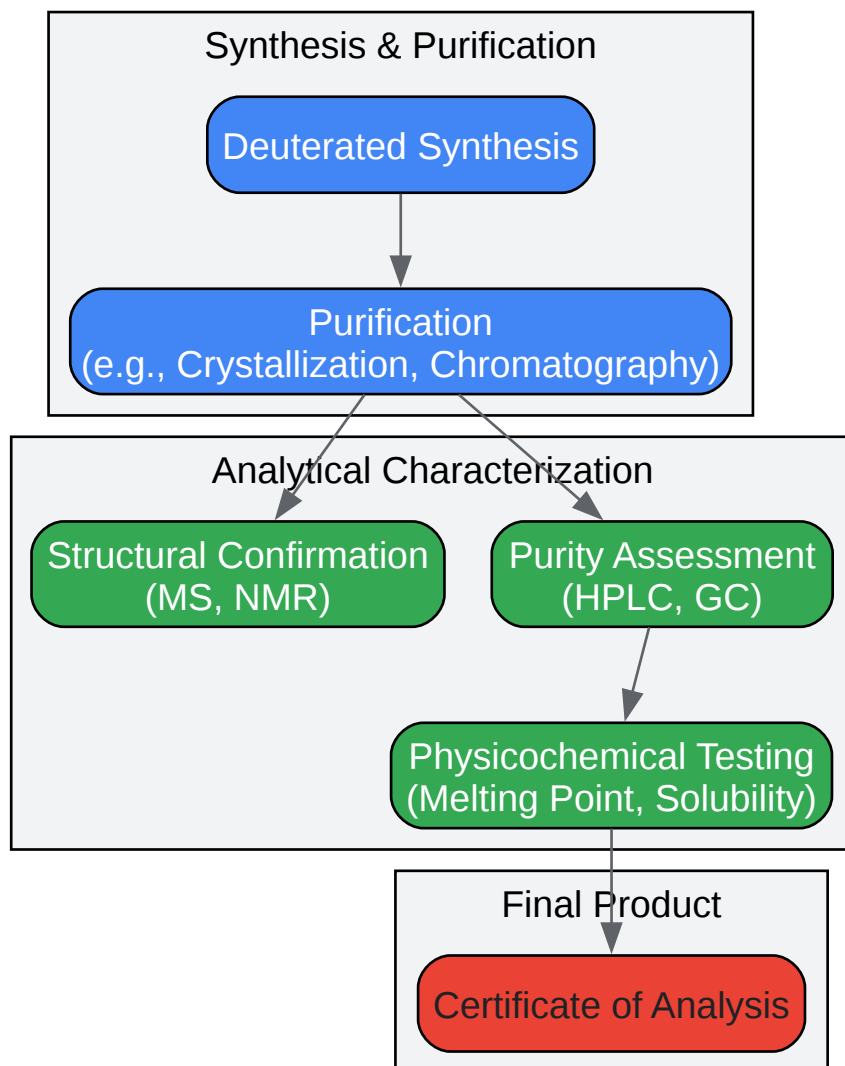
Detailed experimental protocols for the synthesis and characterization of **Alpidem-d14** are proprietary to the manufacturers. However, a general workflow for the characterization and analysis of such a small molecule standard is outlined below. The determination of Alpidem and its metabolites in biological matrices has been successfully achieved using column-switching high-performance liquid chromatography (HPLC) with fluorescence detection.^[7]

General Experimental Workflow for Characterization

The identity and purity of a reference standard like **Alpidem-d14** are typically confirmed through a series of analytical techniques.

- **Synthesis and Purification:** The synthesis involves the incorporation of deuterium-labeled propyl groups. Purification is often achieved through crystallization or chromatographic techniques.
- **Structural Confirmation:**
 - **Mass Spectrometry (MS):** To confirm the molecular weight and isotopic enrichment.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** To verify the molecular structure and the positions of the deuterium labels.
- **Purity Assessment:**
 - **High-Performance Liquid Chromatography (HPLC):** To determine the chemical purity by separating the main compound from any impurities.
 - **Gas Chromatography (GC):** Can also be used for purity assessment, particularly for volatile impurities.
- **Physicochemical Property Determination:**
 - **Melting Point:** Determined using a melting point apparatus. A narrow melting point range is indicative of high purity.

- Solubility: Assessed by dissolving the compound in various solvents at known concentrations.



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Caption: General workflow for chemical standard characterization.

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